

An In-depth Technical Guide to Myo-Inositol Hexasulfate Hexapotassium

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Compound of Interest

Compound Name: *myo-Inositol hexasulfate
hexapotassium*

Cat. No.: *B12287522*

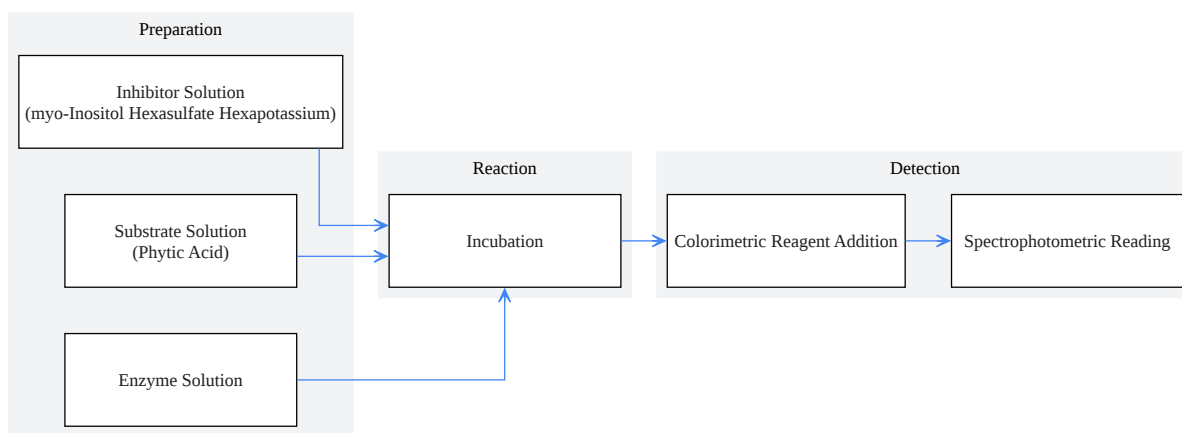
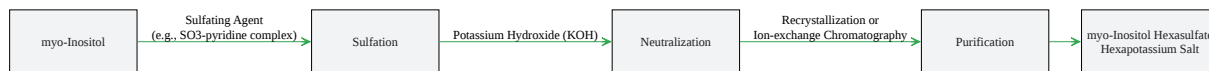
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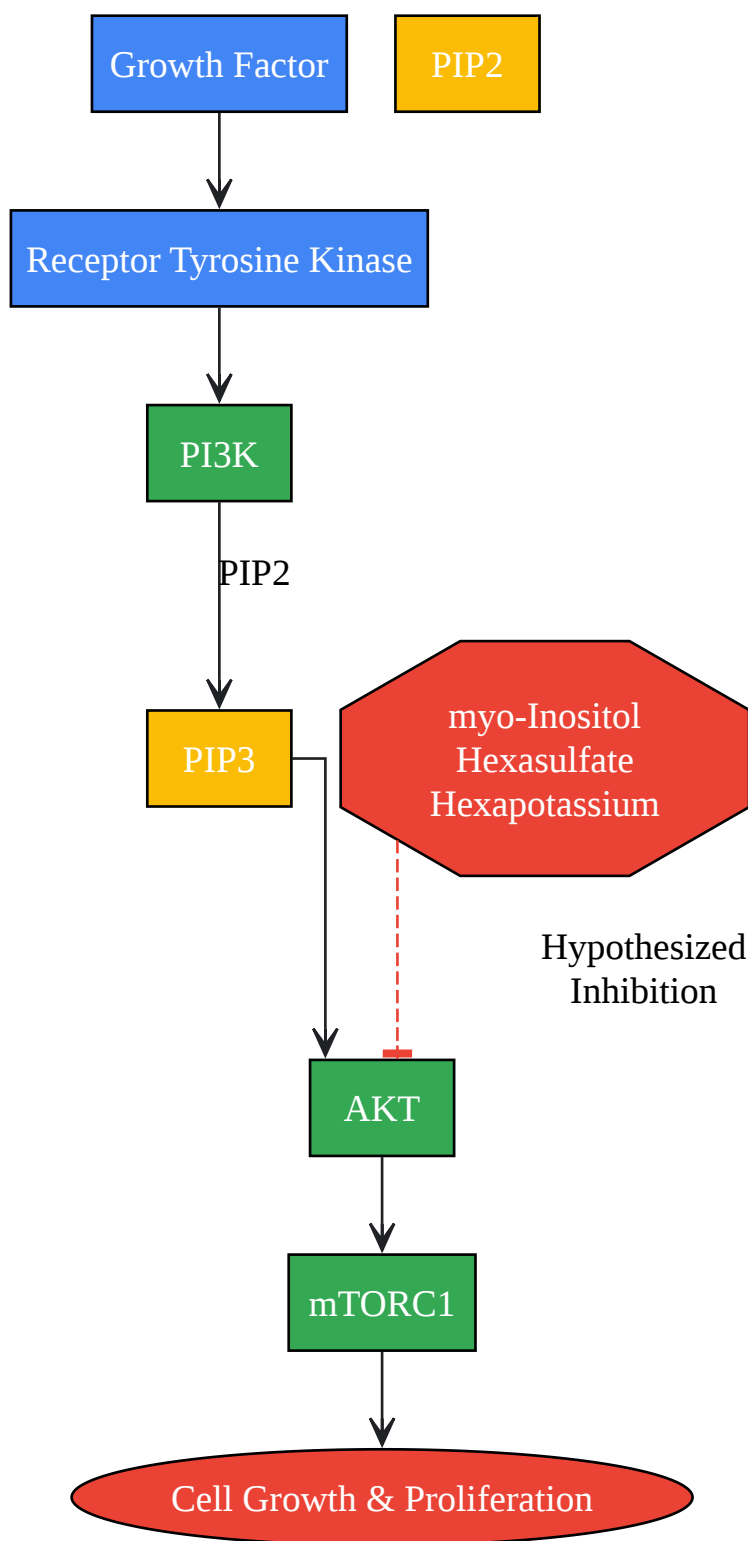
For Researchers, Scientists, and Drug Development Professionals

Core Identity and Properties

Myo-inositol hexasulfate hexapotassium is a fully sulfated derivative of myo-inositol, where each of the six hydroxyl groups is esterified with a sulfate group, and the acidic protons are replaced by potassium ions. Its chemical structure and properties make it a valuable tool in biochemical and pharmacological research, particularly in the study of phosphate-metabolizing enzymes and cell signaling pathways.

Chemical Structure:





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